

An In-depth Technical Guide to ICI-D7114: A Selective β 3-Adrenergic Agonist

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Compound of Interest

Compound Name: ZD-7114

Cat. No.: B1201296

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of ICI-D7114 (also known as **ZD-7114**), a potent and selective β 3-adrenoceptor agonist. This document is intended for researchers, scientists, and professionals involved in drug development and metabolic research.

Chemical Structure and Properties

ICI-D7114 is a phenoxyacetamide derivative. Its chemical identity and key physicochemical properties are summarized in the tables below.

Table 1: Chemical Identification of ICI-D7114

Identifier	Value
IUPAC Name	2-[4-[2-[(2-hydroxy-3-phenoxypropyl)amino]ethoxy]phenoxy]-N-(2-methoxyethyl)acetamide;hydrochloride[1]
Synonyms	ZD-7114, ZD7114, ICI D7114[1][2][3]
CAS Number	129689-28-7 (hydrochloride salt)[2][3][4]
Molecular Formula	C22H31ClN2O6 (hydrochloride)[1][3]
SMILES	<chem>COCCNC(=O)COC1=CC=C(C=C1)OCCNCC(COC2=CC=CC=C2)O.Cl</chem> [1]
InChIKey	KCAMZVQSGDBGGF-UHFFFAOYSA-N[1]

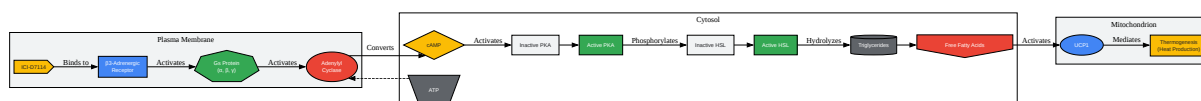
Table 2: Physicochemical Properties of ICI-D7114 Hydrochloride

Property	Value
Molecular Weight	454.9 g/mol [1]
Appearance	Not specified in provided results
Solubility	Soluble in DMSO[5]
Storage	Room temperature in continental US; may vary elsewhere[4]

Mechanism of Action and Signaling Pathway

ICI-D7114 is a selective agonist for the β 3-adrenergic receptor (β 3-AR), which is predominantly expressed in brown adipose tissue (BAT).[2][3][5] Activation of β 3-AR by ICI-D7114 initiates a signaling cascade that leads to increased thermogenesis and lipolysis. This makes it a compound of interest for research into the treatment of obesity and metabolic disorders.[2][5]

The signaling pathway initiated by ICI-D7114 is depicted below:



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Diagram 1: ICI-D7114 β 3-Adrenergic Signaling Pathway.

Biological Activity and Efficacy

In vivo studies have demonstrated that ICI-D7114 is a potent stimulator of thermogenesis and brown adipose tissue activity. A key advantage of ICI-D7114 is its selectivity for β 3-adrenoceptors, resulting in minimal cardiovascular side effects, such as changes in heart rate, at thermogenically active doses.[\[2\]](#)[\[6\]](#)

Table 3: In Vivo Efficacy of ICI-D7114 in Rats

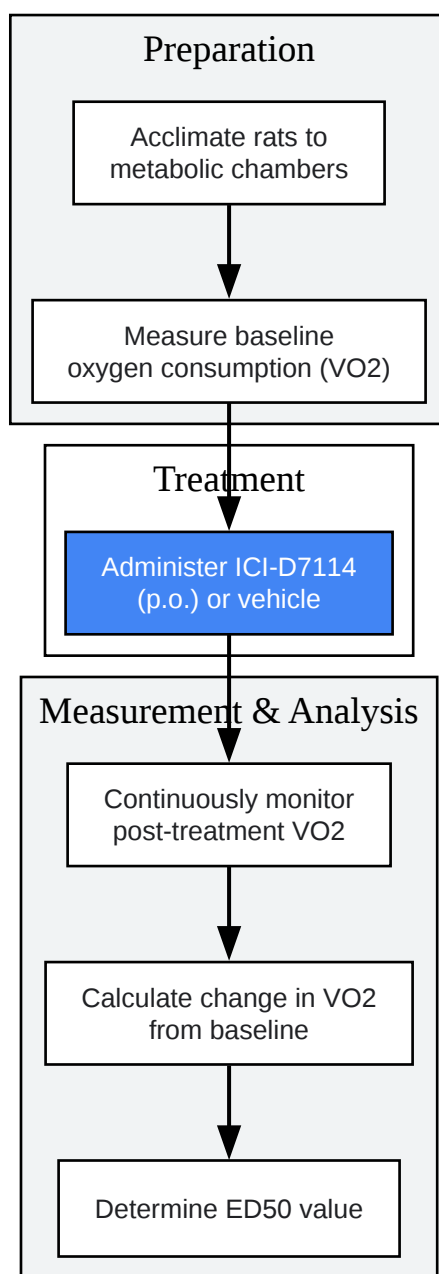
Parameter	ED50 (p.o.)	Species	Reference
Stimulation of Oxygen Consumption	0.04 mg/kg	Rat	[2] [5] [6]
Stimulation of BAT Mitochondrial GDP-Binding	0.15 mg/kg	Rat	[2] [5] [6]

Experimental Protocols

The following sections outline the methodologies for key experiments used to characterize the biological activity of ICI-D7114.

Measurement of Whole-Body Oxygen Consumption

This experiment assesses the thermogenic effect of ICI-D7114 by measuring the rate of oxygen consumption in laboratory animals.



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. The β 3-Adrenergic Receptor: Structure, Physiopathology of Disease, and Emerging Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 4. maze.conductscience.com [maze.conductscience.com]
- 5. researchgate.net [researchgate.net]
- 6. google.com [google.com]
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